

Comparison of Solvent Red 124 with other azo dyes for industrial applications

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Compound of Interest

Compound Name: **Solvent Red 124**

Cat. No.: **B1170167**

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A Comparative Guide to Solvent Red 124 and Other Industrial Azo Dyes

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of **Solvent Red 124** with other common azo dyes, Solvent Red 24 and Solvent Red 135, used across various industrial applications. The following sections detail the physicochemical properties, experimental protocols for performance evaluation, and visual representations of their chemical structures and testing workflows.

Performance Comparison of Solvent Azo Dyes

The selection of a suitable solvent dye is critical for achieving desired coloration, stability, and longevity in industrial products. This section presents a quantitative comparison of key performance indicators for **Solvent Red 124**, Solvent Red 24, and Solvent Red 135.

Property	Solvent Red 124	Solvent Red 24	Solvent Red 135
C.I. Name	Solvent Red 124	Solvent Red 24	Solvent Red 135
CAS Number	12239-74-6[1][2][3]	85-83-6[4]	71902-17-5 / 20749-68-2[5][6]
Molecular Structure	Metal Complex Azo[1][3]	Double Azo[7]	Naphthalene Ring Acetone Series[6]
Appearance	Bluish-Red Powder[1]	Red to Bluish-Red Powder[4][7]	Yellowish Transparent Red Powder[6]
Solubility (g/L at 20°C)			
Methyl Ethyl Ketone (MEK)	300[1]	-	-
Acetone	-	20.2[8][9]	0.2[6][10]
Ethanol	10[1]	Soluble[7][11][12]	0.1[6][10]
Toluene	50[1]	37.3 (as Methylbenzene)[9]	0.6 (as Methylbenzene)[6][10]
Butyl Acetate	-	21.7[8][9]	0.2[6][10]
Dichloromethane	-	32.8[8][9]	0.3[6][10]
Lightfastness (Blue Wool Scale)	5[2]	5-6[4][13]	8[5][6][14][15]
Heat Resistance (°C)	200°C min[2]	250[8]	300[5][6][15]
Acid Resistance (5% HCl)	4[2]	4[4]	5[15]
Alkali Resistance (5% Na ₂ CO ₃)	5[2]	4[4]	5[15]
Water Resistance	5[16]	5[4]	-

Experimental Protocols

Detailed methodologies are crucial for the accurate assessment and comparison of dye performance. The following are standard protocols for determining the key properties listed above.

Solubility Determination

The solubility of a dye in various organic solvents is a critical parameter for its application in inks, coatings, and plastics. A standard method for determining solubility is as follows:

- Preparation of Saturated Solution: An excess amount of the dye is added to a known volume of the solvent in a sealed container.
- Equilibration: The mixture is agitated at a constant temperature (e.g., 20°C) for a prolonged period (typically 24-48 hours) to ensure equilibrium is reached and the solution is saturated.
- Separation of Undissolved Solid: The saturated solution is carefully filtered or centrifuged to remove any undissolved dye particles.
- Quantification: A known volume of the clear, saturated solution is taken, and the solvent is evaporated. The mass of the remaining dry dye is measured.
- Calculation: The solubility is calculated and expressed in grams per liter (g/L) of the solvent.

Lightfastness Testing (ISO 105-B02)

Lightfastness is a measure of a dye's resistance to fading upon exposure to light. The ISO 105-B02 standard is a widely accepted method for this evaluation.

- Sample Preparation: The dye is applied to a suitable substrate (e.g., textile, plastic film) according to the intended industrial application.
- Exposure: The prepared samples are exposed to a calibrated artificial light source (typically a Xenon arc lamp) that simulates natural daylight under controlled conditions of temperature and humidity.
- Blue Wool References: Simultaneously, a set of standardized blue wool references (rated 1 to 8, with 8 being the most lightfast) are exposed alongside the test samples.

- Assessment: The fading of the test sample is visually compared to the fading of the blue wool references. The lightfastness rating is the number of the blue wool reference that shows a similar degree of fading. The assessment is often aided by using a Grey Scale for assessing change in colour (ISO 105-A02), which consists of pairs of grey chips showing a defined contrast.[17][18][19][20][21]

Thermal Stability Assessment (Thermogravimetric Analysis - TGA)

Thermal stability is essential for dyes used in high-temperature processes such as plastics extrusion. Thermogravimetric Analysis (TGA) is a standard technique to determine the decomposition temperature of a material.

- Sample Preparation: A small, accurately weighed sample of the dye powder is placed in a high-purity ceramic or platinum pan.
- Instrumentation: The pan is placed in a TGA instrument, which consists of a precision balance and a furnace.
- Heating Program: The sample is heated at a controlled rate (e.g., 10°C/min) over a defined temperature range in a controlled atmosphere (e.g., nitrogen or air).
- Data Acquisition: The instrument continuously records the mass of the sample as a function of temperature.
- Analysis: The resulting TGA curve plots percentage weight loss against temperature. The onset temperature of significant weight loss is considered the decomposition temperature and indicates the thermal stability of the dye.

Color Strength and Difference Measurement (Instrumental Colorimetry)

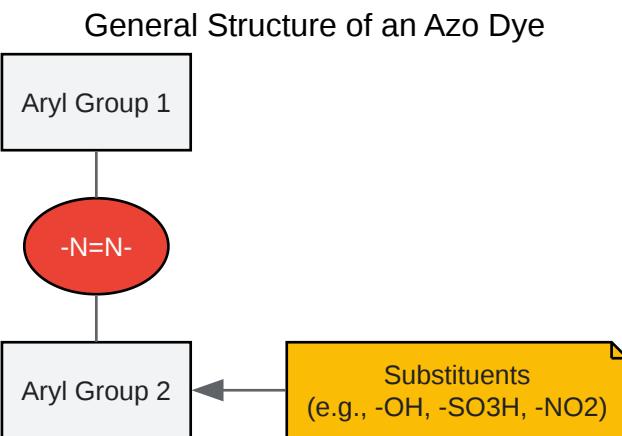
Color strength (or tinting strength) is a measure of a dye's ability to impart color to a medium. Instrumental color measurement provides an objective assessment of color attributes.

- Sample Preparation: A standard dispersion of the dye in a specific medium (e.g., a plastic resin or a liquid binder) is prepared at a defined concentration.

- Instrumentation: A spectrophotometer or colorimeter is used to measure the spectral reflectance or transmittance of the prepared sample.
- Color Space Coordinates: The instrument converts the spectral data into color space coordinates, such as CIE Lab. The *L* value represents lightness, *a** represents the red-green axis, and *b** represents the yellow-blue axis.
- Comparison to a Standard: The color coordinates of a test sample are compared to those of a reference standard dye.
- Calculation of Color Difference (ΔE): The total color difference (ΔE) is calculated using a color difference formula, such as CMC (Colour Measurement Committee), as described in AATCC Test Method 173.[22] This provides a quantitative measure of the difference in color between two samples. AATCC Evaluation Procedure 6 provides guidance on instrumental color measurement.[22][23][24][25][26]

Visualizations

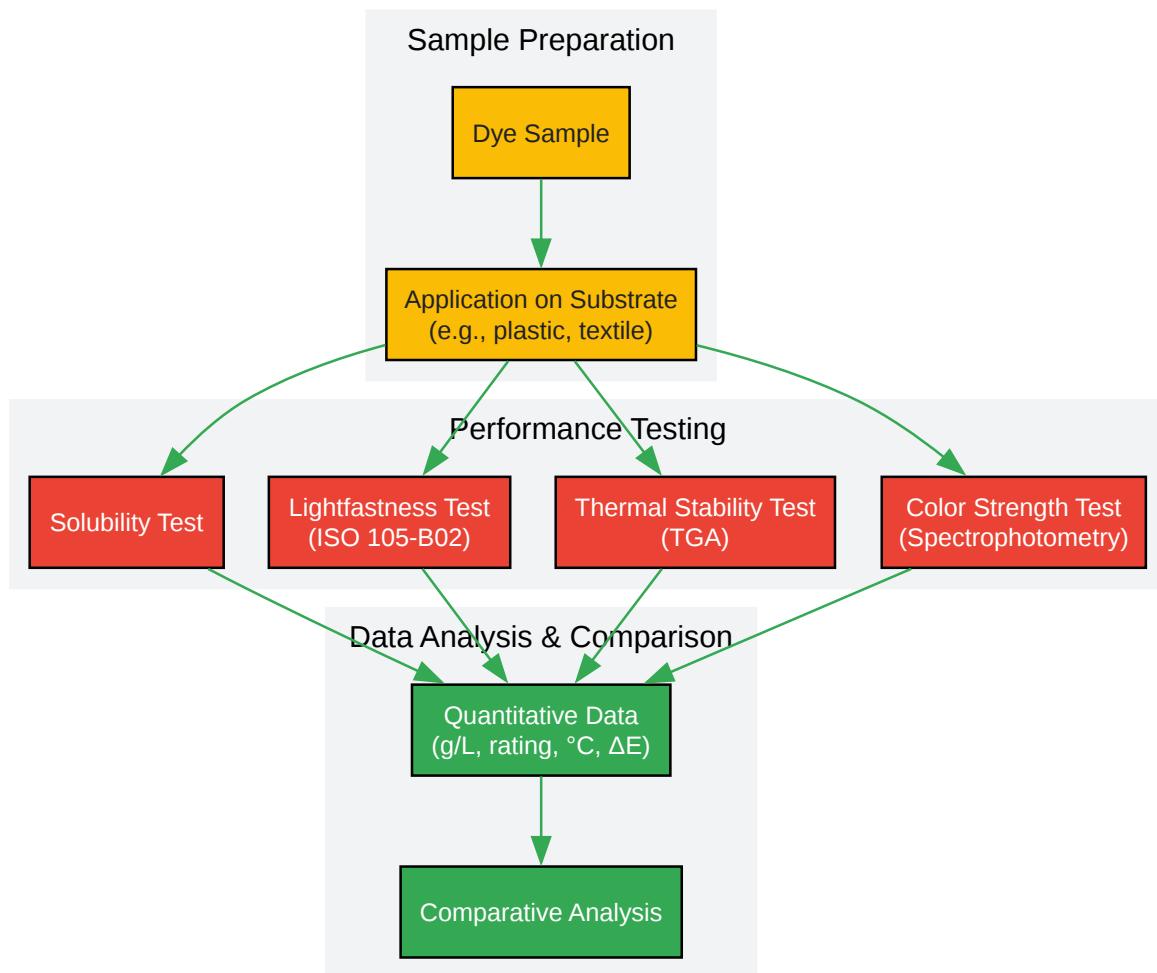
The following diagrams illustrate the fundamental structure of azo dyes and a typical workflow for their performance evaluation.



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Caption: General chemical structure of an azo dye.

Workflow for Azo Dye Performance Evaluation

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Caption: A typical experimental workflow for evaluating the performance of industrial azo dyes.

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